

In-Depth Technical Guide: Solubility of PC Mal-NHS Carbonate Ester in DMSO

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Compound of Interest

Compound Name: PC Mal-NHS carbonate ester

Cat. No.: B8097185

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **PC Mal-NHS carbonate ester** in dimethyl sulfoxide (DMSO). **PC Mal-NHS carbonate ester** is a photocleavable and heterobifunctional linker crucial in the synthesis of antibody-drug conjugates (ADCs). A thorough understanding of its solubility is paramount for the successful design and execution of bioconjugation protocols, ensuring reproducible and optimal results in research and drug development.

Core Solubility Characteristics

PC Mal-NHS carbonate ester is a molecule that incorporates both a maleimide group, reactive towards thiols, and an N-hydroxysuccinimide (NHS) ester, reactive towards primary amines. While advantageous for bioconjugation, this complex structure influences its solubility profile. The compound is generally soluble in organic solvents. For aqueous applications, it is standard practice to first create a concentrated stock solution in a water-miscible organic solvent like DMSO.

Quantitative Solubility Data

The solubility of **PC Mal-NHS carbonate ester** in DMSO has been determined quantitatively. This information is critical for the preparation of high-concentration stock solutions used in conjugation reactions.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	100	177.78	Requires sonication for complete dissolution. The use of new, anhydrous DMSO is highly recommended. [1] [2] [3]

Experimental Protocol: Dissolution of PC Mal-NHS Carbonate Ester in DMSO

This protocol details a standardized method for dissolving **PC Mal-NHS carbonate ester** in DMSO to prepare a concentrated stock solution. Adherence to this protocol is essential to ensure the stability and reactivity of the compound by minimizing hydrolysis.

Materials:

- **PC Mal-NHS carbonate ester**
- Anhydrous Dimethyl Sulfoxide (DMSO), new and unopened bottle recommended
- Vortex mixer
- Ultrasonic bath
- Precision balance
- Appropriate personal protective equipment (PPE)

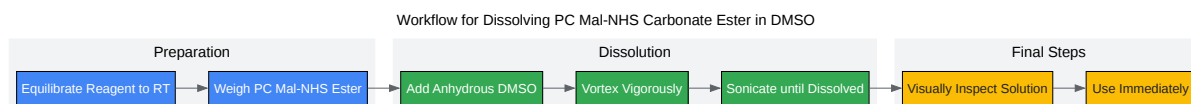
Procedure:

- **Equilibration:** Allow the vial containing **PC Mal-NHS carbonate ester** to come to room temperature before opening. This prevents condensation of atmospheric moisture, which can hydrolyze the NHS ester.

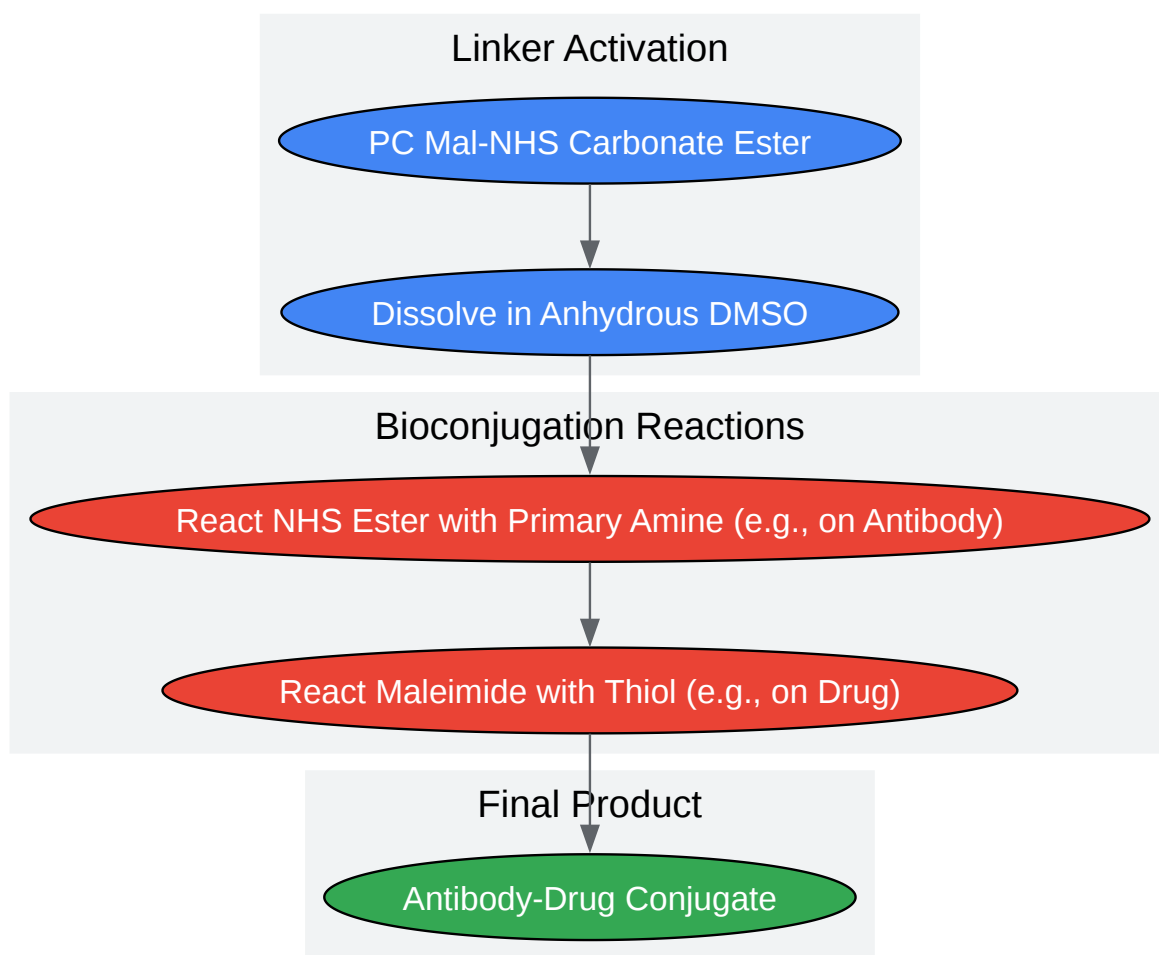
- Weighing: Accurately weigh the desired amount of **PC Mal-NHS carbonate ester** in a suitable, dry container.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL solution, add 1 mL of DMSO to 100 mg of the ester).
- Initial Dissolution: Tightly cap the container and vortex the mixture vigorously for 1-2 minutes.
- Sonication: Place the container in an ultrasonic bath. Sonicate the solution for 5-10 minutes, or until the solid is completely dissolved and the solution is clear.^{[1][2][4]}
- Inspection: Visually inspect the solution to ensure there are no undissolved particulates.
- Immediate Use: It is highly recommended to use the freshly prepared stock solution immediately to avoid degradation of the NHS ester.

Experimental Workflow

The following diagram illustrates the key steps for the successful dissolution of **PC Mal-NHS carbonate ester** in DMSO.



Conjugation Logic of PC Mal-NHS Carbonate Ester



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